

Introduction to 3-Chloropropylmethyldichlorosilane: A Key Building Block in Synthesis

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Compound of Interest

| | |
|----------------|------------------------------------|
| Compound Name: | 3-Chloropropylmethyldichlorosilane |
| CAS No.: | 7787-93-1 |
| Cat. No.: | B1585121 |

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3-Chloropropylmethyldichlorosilane, with the CAS number 7787-93-1, is a versatile organosilane intermediate that serves as a fundamental building block in a variety of chemical syntheses.[1] Its bifunctional nature, featuring a reactive chloropropyl group and dichloromethylsilyl functionality, allows for its integration into diverse synthetic pathways.[1] This makes it a valuable precursor for creating materials with customized properties, particularly in the synthesis of silane coupling agents.[1] These agents are critical for enhancing the interfacial adhesion between organic polymers and inorganic substrates, leading to composites with improved mechanical strength, durability, and thermal stability.[1] For researchers and professionals in drug development and material science, a thorough understanding of its chemical properties and associated hazards is paramount for safe and effective utilization.

Chemical Identity and Synonyms:

- Chemical Name: **3-Chloropropylmethyldichlorosilane**[2]
- Synonyms: Dichloro(3-chloropropyl)methylsilane, gamma-chloropropylmethyldichlorosilane[2]
- Molecular Formula: C₄H₉Cl₃Si[3]

- Molecular Weight: 191.56 g/mol [3]

Chapter 1: Physicochemical Properties and Their Implications

The physical and chemical properties of **3-Chloropropylmethyldichlorosilane** dictate its handling, storage, and reactivity. A comprehensive understanding of these characteristics is the foundation of its safe and effective use in a laboratory setting.

Quantitative Data Summary:

| Property | Value | Source |
|------------------|-----------------------------------------------|--------|
| Appearance | Colorless to light yellow/orange clear liquid | [3][4] |
| Boiling Point | 80 °C at 18 mm Hg | [3][4] |
| Density | 1.227 g/mL at 25 °C | [3][4] |
| Flash Point | 139 °F (59.4 °C) | [3][4] |
| Water Solubility | 60 g/L at 20 °C; reacts rapidly with water | [3][4] |
| Vapor Pressure | 0.021-160 Pa at 25 °C | [3][4] |
| Refractive Index | n _{20/D} 1.461 | [3][4] |

Expert Analysis: Understanding Reactivity and Handling from First Principles

The data presented above provides critical insights for the experienced scientist. The relatively high boiling point at reduced pressure suggests that while it is a liquid at room temperature, it can be volatilized. Its density being greater than water is an important consideration for spill containment. The flash point of 139°F indicates that it is a flammable liquid and requires appropriate precautions to avoid ignition sources.[3][4]

Of particular importance is its high hydrolytic sensitivity; it reacts rapidly with moisture, water, and protic solvents.[3][4] This reactivity is a double-edged sword. While it is fundamental to its

utility in chemical synthesis, it also presents a significant handling hazard. The reaction with water will likely produce hydrochloric acid (HCl), a corrosive and toxic gas. This dictates that the compound must be handled in a moisture-free environment, and all equipment must be thoroughly dried before use.

Chapter 2: Hazard Identification and Risk Assessment

A thorough understanding of the hazards associated with **3-Chloropropylmethyldichlorosilane** is essential for conducting a comprehensive risk assessment before any experimental work is undertaken.

GHS Classification and Hazard Statements:

| Hazard Class | GHS Category | Hazard Statement | Source |
|---------------------------|--------------|-----------------------------------------------|--------|
| Flammable liquids | Category 3 | H226: Flammable liquid and vapor | [2] |
| Acute toxicity, oral | Category 3 | H301: Toxic if swallowed | [2] |
| Acute toxicity, dermal | Category 3 | H311: Toxic in contact with skin | [2] |
| Skin corrosion/irritation | Category 1B | H314: Causes severe skin burns and eye damage | [2] |

In-depth Look at Health Hazards: Corrosivity, Toxicity, and More

The primary health hazard of **3-Chloropropylmethyldichlorosilane** is its corrosive nature.[2] It causes severe skin burns and eye damage upon contact.[2] This is a direct result of its reactivity, particularly its hydrolysis to form hydrochloric acid. Inhalation may cause respiratory irritation.[5] Ingestion is also a significant concern, as it is classified as toxic if swallowed.[2]

Environmental Hazards

While specific data on the environmental impact of **3-Chloropropylmethyldichlorosilane** is not extensively detailed in the provided search results, it is crucial to prevent its release into the environment.[6] Organochlorosilanes can have ecotoxic effects, and their hydrolysis products can alter the pH of aquatic systems. Standard laboratory procedures for chemical waste disposal must be strictly followed.

Chapter 3: Safe Handling and Storage Protocols

Given the hazardous nature of **3-Chloropropylmethyldichlorosilane**, stringent adherence to safe handling and storage protocols is non-negotiable.

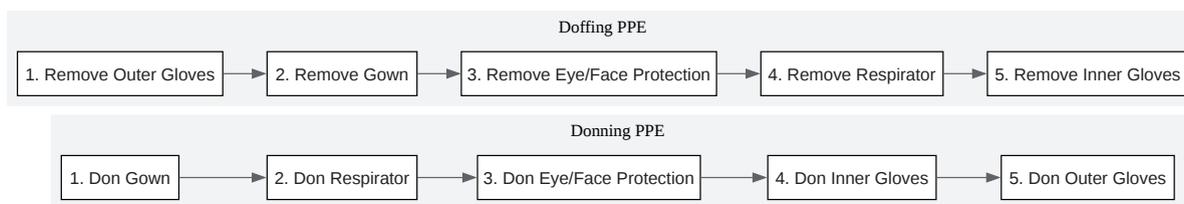
Engineering Controls and Ventilation

All handling of **3-Chloropropylmethyldichlorosilane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] This is to control exposure to its vapors and any HCl gas that may be generated.

Personal Protective Equipment (PPE): A Step-by-Step Guide

A comprehensive PPE ensemble is mandatory when handling this compound.[7] This includes:

- **Gloves:** Double-gloving with powder-free nitrile gloves is recommended to provide a robust barrier against dermal absorption.[7]
- **Eye and Face Protection:** Safety goggles and a full-face shield are essential to protect against splashes.[7]
- **Lab Coat/Gown:** A low-permeability, solid-front, back-closing gown with long sleeves and tight-fitting cuffs should be worn to protect the body and personal clothing.[7]
- **Respiratory Protection:** In situations with a high risk of aerosolization or if working outside of a fume hood, a respirator is advised.[7]



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Caption: PPE Donning and Doffing Workflow.

Best Practices for Laboratory Handling

- Always work in a chemical fume hood.
- Ensure all glassware and equipment are scrupulously dry.
- Use only compatible materials for handling and storage.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Wash hands thoroughly after handling.[6][8]

Conditions for Safe Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition.
- Store away from incompatible materials such as water, alcohols, and bases.[5]
- Store at room temperature.[4]

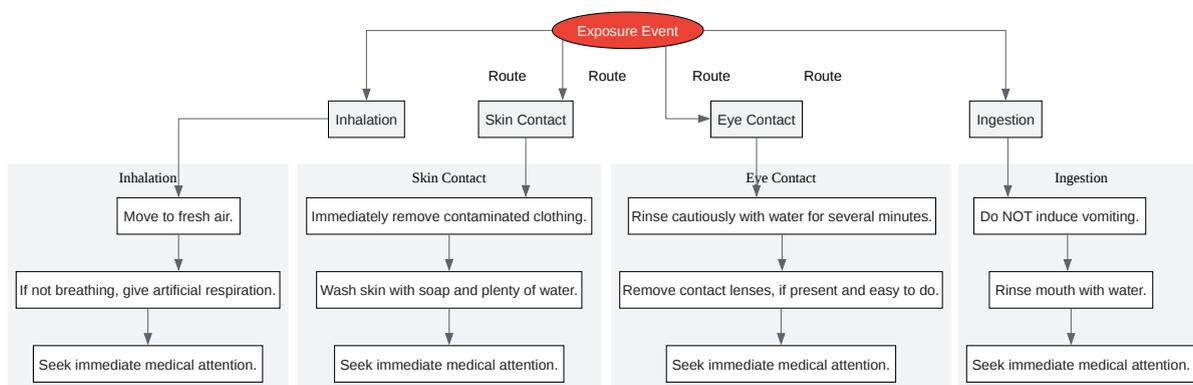
Chapter 4: Emergency Procedures and First Aid

In the event of an accidental release or exposure, a swift and appropriate response is critical.

Accidental Release Measures: A Detailed Protocol

- Evacuate: Immediately evacuate unnecessary personnel from the area.[9]
- Ventilate: Ensure adequate ventilation.
- Contain: For small spills, absorb with an inert dry material (e.g., sand, vermiculite) and place in a sealed container for disposal.[10] Do not use combustible materials, such as sawdust.
- Neutralize: For larger spills, it may be necessary to cautiously neutralize with a suitable agent, but this should only be done by trained personnel.
- Decontaminate: Clean the spill area thoroughly.
- Personal Protection: All personnel involved in the cleanup must wear appropriate PPE.[9]

First-Aid Decision Tree



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Caption: First-Aid Decision Tree for Exposure.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [11] Do not use a direct water jet, as it will react with the substance.
- Special Hazards: The compound is flammable and can form explosive mixtures with air.[12] Vapors may travel to an ignition source and flash back.[13] Upon combustion, it may produce irritating and toxic gases such as carbon oxides, silicon dioxide, and hydrogen chloride gas. [5][13]

- Firefighter Protection: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[11][13]

Chapter 5: Stability and Reactivity

A deep understanding of the chemical stability and reactivity of **3-Chloropropylmethyldichlorosilane** is crucial for preventing hazardous reactions in a laboratory setting.

Chemical Stability

The material is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[5][6]

Conditions to Avoid and Incompatible Materials

- Conditions to Avoid: Excessive heat, direct sunlight, and sources of ignition.[5]
- Incompatible Materials: Reacts rapidly with water, moisture, and protic solvents.[3][4] It is also incompatible with strong oxidizing agents, acids, and bases.

Hazardous Decomposition Products

Hazardous decomposition products include oxides of carbon, oxides of nitrogen, and hydrogen chloride.[5] The primary hazardous decomposition pathway in the presence of water is hydrolysis, which can be represented as follows:

This reaction liberates hydrogen chloride gas, which is corrosive and toxic.

Chapter 6: Toxicological Profile

The toxicological properties of **3-Chloropropylmethyldichlorosilane** underscore the importance of minimizing exposure.

Acute and Chronic Effects

- Acute Effects: The immediate effects of exposure are primarily related to its corrosive nature, causing severe burns to the skin and eyes.[2] Inhalation can lead to respiratory irritation, and

ingestion is toxic.[2][5]

- Chronic Effects: Long-term exposure data is limited in the provided search results. However, repeated or prolonged contact with corrosive substances can lead to chronic dermatitis. Some related compounds have been shown to have effects on the kidneys and reproductive system.[14]

Routes of Exposure and Symptoms

- Inhalation: May cause respiratory irritation, coughing, and shortness of breath.[5][8]
- Skin Contact: Causes severe skin burns, redness, and pain.[2]
- Eye Contact: Causes serious eye damage, which can be permanent.[2]
- Ingestion: Harmful or fatal if swallowed, may cause gastrointestinal irritation, nausea, vomiting, and diarrhea.[5][15]

Conclusion: Working Safely with 3-Chloropropylmethyldichlorosilane

3-Chloropropylmethyldichlorosilane is a valuable chemical intermediate for researchers in materials science and drug development. Its utility, however, is matched by its hazardous properties. A comprehensive understanding of its physicochemical properties, reactivity, and toxicology, coupled with strict adherence to safety protocols, is essential for its safe handling. By implementing robust engineering controls, utilizing appropriate personal protective equipment, and being prepared for emergencies, scientists can mitigate the risks and harness the synthetic potential of this important compound.

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